

Essential Safety and Logistical Information for Handling PSB-10 Hydrochloride

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Compound of Interest

Compound Name: PSB-10 hydrochloride

Cat. No.: B1139461

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical compounds is paramount. This document provides a comprehensive operational and disposal plan for **PSB-10 hydrochloride**, a potent and highly selective antagonist for the human adenosine A3 receptor.

Personal Protective Equipment (PPE) and Safety Precautions

When handling **PSB-10 hydrochloride**, a risk assessment should be conducted to determine the appropriate level of personal protective equipment. The following table summarizes the recommended PPE for various laboratory activities involving this compound.

Activity	Recommended Personal Protective Equipment
Receiving and Unpacking	- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat	
- Safety glasses	
Weighing and Aliquoting (in a chemical fume hood)	- Chemical-resistant gloves (double-gloving recommended)
- Disposable gown, long-sleeved and back-closing	
- Safety goggles or a face shield	
- Respiratory protection (e.g., N95 respirator or higher) may be necessary if there is a risk of aerosolization.	
Solution Preparation and Handling	- Chemical-resistant gloves
- Laboratory coat or disposable gown	
- Safety goggles	
Spill Cleanup	- Chemical-resistant gloves (double-gloving recommended)
- Disposable gown	
- Safety goggles and face shield	
- Appropriate respiratory protection	
- Chemical-resistant shoe covers	

General Safety Precautions:

- Always handle **PSB-10 hydrochloride** in a well-ventilated area, preferably within a certified chemical fume hood.
- Avoid inhalation of dust or aerosols.

- Prevent contact with skin and eyes.
- Do not eat, drink, or smoke in areas where the compound is handled.
- Wash hands thoroughly after handling.
- Ensure a safety shower and eyewash station are readily accessible.

Experimental Workflow for Handling PSB-10 Hydrochloride

The following diagram illustrates the standard workflow for handling **PSB-10 hydrochloride** from receipt to disposal.

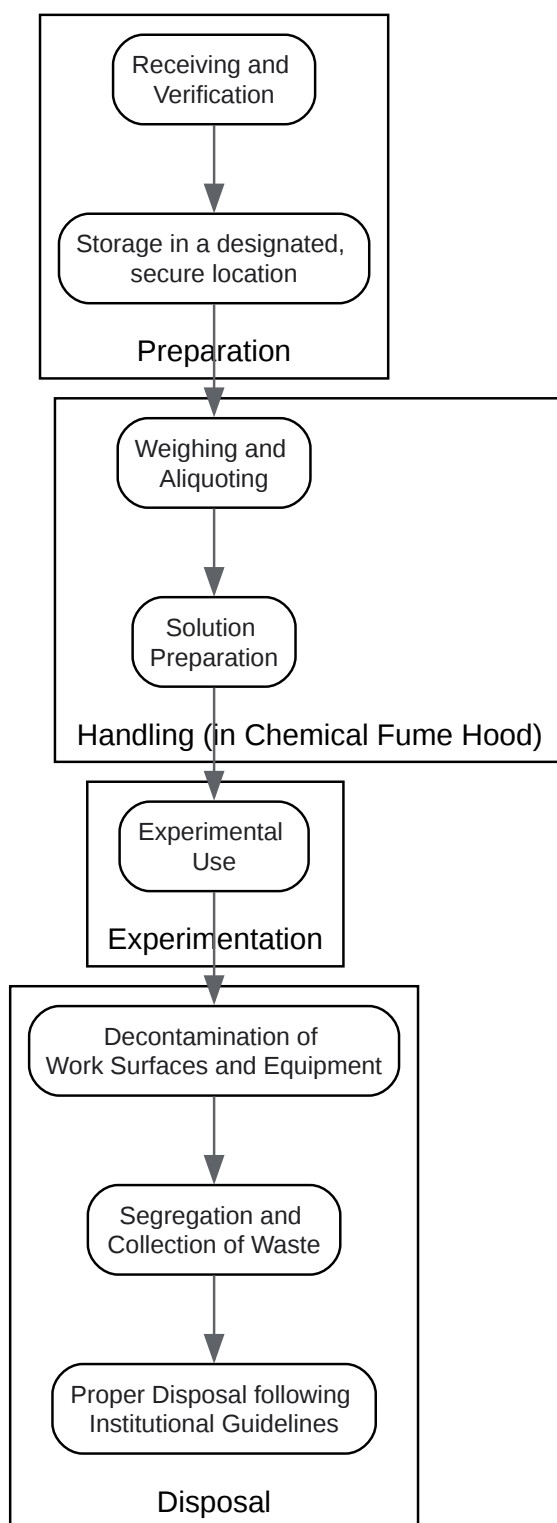


Figure 1: Experimental Workflow for PSB-10 Hydrochloride

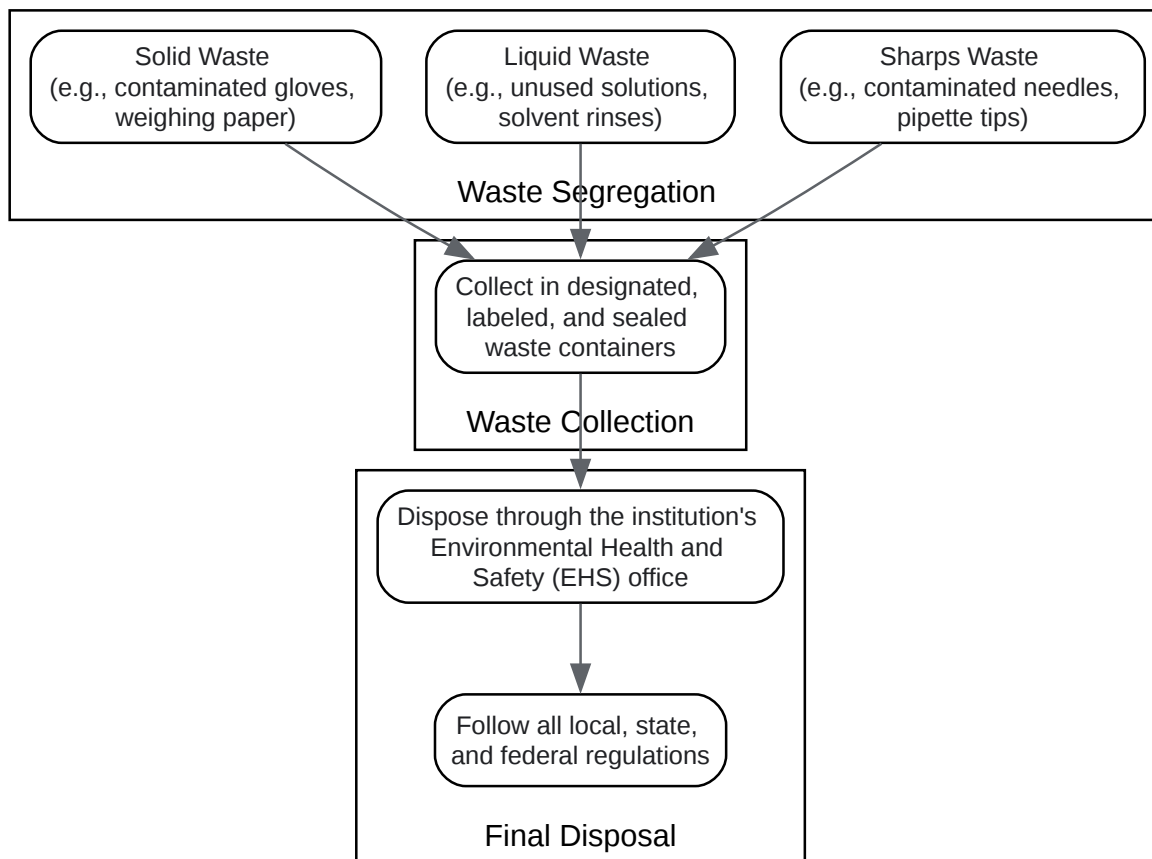


Figure 2: Disposal Plan for PSB-10 Hydrochloride Waste

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